

# [4-(4-Chlorophenyl)cyclohexyl]methanol

## molecular weight and formula

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### Compound of Interest

Compound Name: [4-(4-Chlorophenyl)cyclohexyl]methanol

Cat. No.: B596231

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## In-depth Technical Guide on [4-(4-Chlorophenyl)cyclohexyl]methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **[4-(4-Chlorophenyl)cyclohexyl]methanol**, a chemical compound of interest in various research and development applications. The following sections detail its fundamental chemical properties.

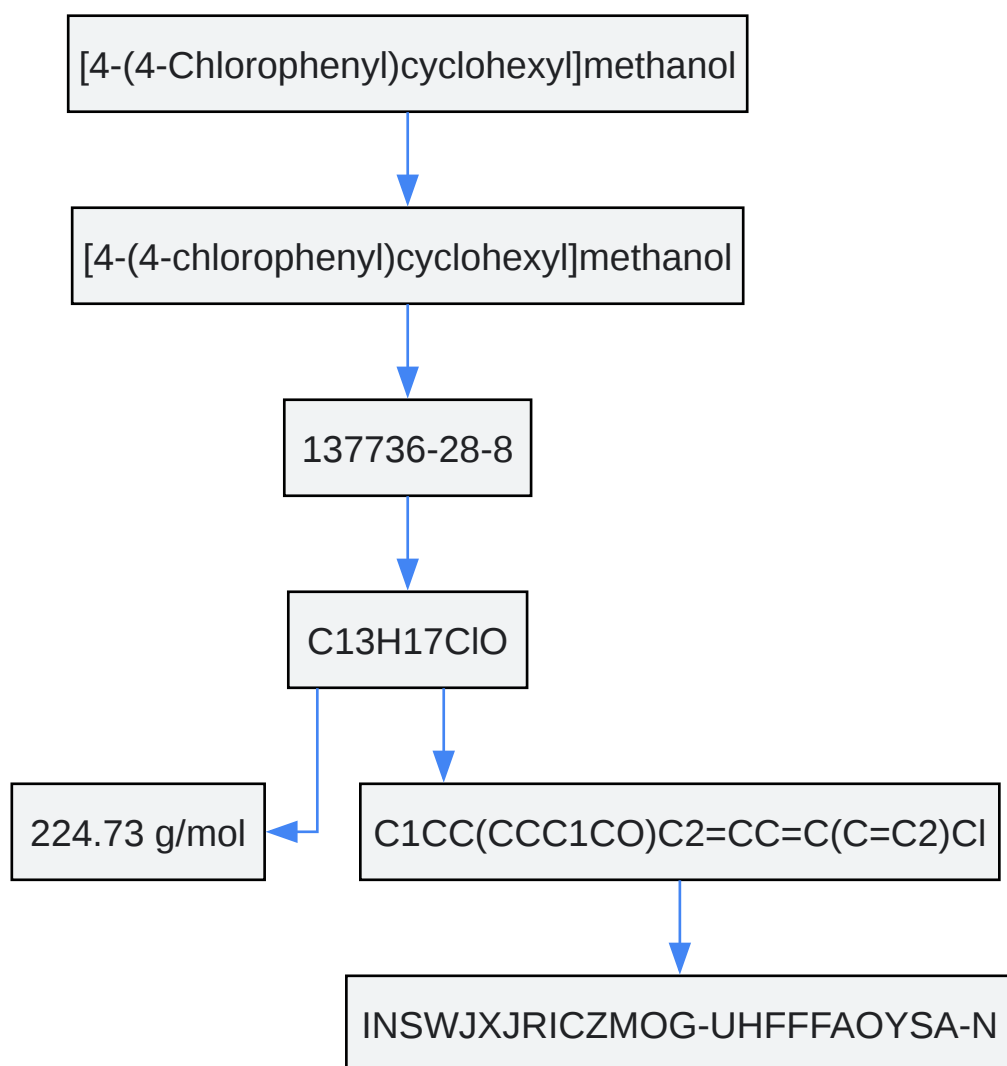
### Physicochemical Data

The essential physicochemical properties of **[4-(4-Chlorophenyl)cyclohexyl]methanol** are summarized in the table below. This data is critical for experimental design, formulation, and synthesis activities.

Parameter	Value	Reference
Molecular Formula	C13H17ClO	[1][2]
Molecular Weight	224.73 g/mol	[1][2]
IUPAC Name	[4-(4-chlorophenyl)cyclohexyl]methanol	[1]
CAS Number	137736-28-8	[1][2][3]
Canonical SMILES	<chem>C1CC(CCC1CO)C2=CC=C(C=C2)Cl</chem>	[1]
InChI Key	INSWJXJRICZMOG-UHFFFAOYSA-N	[1]
Melting Point	56°C to 60°C	[1]
Percent Purity	97%	[1][3]

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the different chemical identifiers for **[4-(4-Chlorophenyl)cyclohexyl]methanol**, providing a clear visual pathway from the common name to its structural representations.



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Caption: Chemical identifiers for **[4-(4-Chlorophenyl)cyclohexyl]methanol**.

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## References

- 1. [trans-4-(4-Chlorophenyl)cyclohexyl]methanol, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]

- 2. CAS#:137736-28-8 | Trans-4-(4-Chlorophenyl)Cyclohexyl)Methanol | Chemsrsrc [chemsrc.com]
- 3. [trans-4-(4-Chlorophenyl)cyclohexyl]Methanol, 97% | 137736-28-8 [chemicalbook.com]
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